

# Phase Diagrams of K-Cl Related Systems

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## Compound Focus: Potassium Chlorite

CAS No.: 14314-27-3

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The following table summarizes the key features of several relevant binary phase diagrams involving potassium chloride.

System	Key Features	Composition & Temperature of Key Points	Reference
KCl-NaCl [1]	Complete solid solution at high temperatures; Azeotrope minimum on the liquidus; Solvus at lower temperatures.	Azeotrope minimum: <b>58 mol% NaCl</b>	Sangster and Pelton (1987)
H <sub>2</sub> O-KCl (Ice-Sylvite) [2]	Eutectic (freezing point depression); Chaotectic point (highest T and salinity for brine stability).	Chaotectic point: <b>108.6°C, 36.8 wt% KCl</b>	Brady (2009)
KCl-UCl <sub>3</sub> [3]	Formation of stoichiometric compound <b>K<sub>2</sub>UCl<sub>5</sub></b> ; Two eutectic points (e1, e2).	K <sub>2</sub> UCl <sub>5</sub> melting point: <b>~899 K (626°C)</b> ; Eutectic coordinates provided in study.	Ghosh et al. (2014)

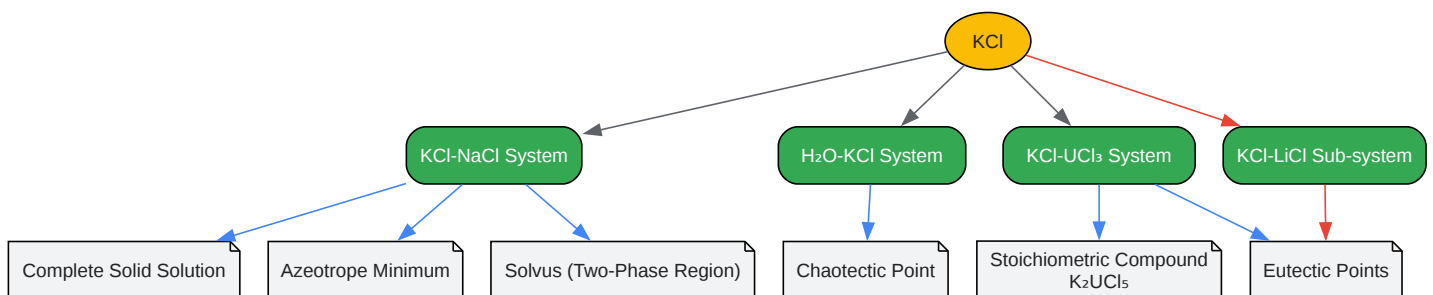
## Experimental Methodologies

The research into these systems relies on well-established experimental and computational protocols.

- **Differential Thermal Analysis (DTA) / Differential Scanning Calorimetry (DSC)** [3]: These methods measure the heat flow associated with phase transitions in a material as a function of temperature. Changes in heat flow (endothermic for melting, exothermic for crystallization) are used to determine key temperatures like **liquidus**, **solidus**, eutectic, and peritectic points.
- **Electromotive Force (EMF) Measurements** [3]: This technique involves constructing an electrochemical cell with the molten salt of interest. By measuring the cell's voltage (EMF) at different temperatures, researchers can derive vital **thermodynamic properties**, such as activity, Gibbs free energy, and enthalpy of mixing for the components.
- **CALPHAD (Calculation of Phase Diagrams) Method** [3]: This is a computational approach for thermodynamic modeling. It involves critically assessing existing experimental phase diagram and thermochemical data to optimize a set of mathematical parameters describing the **Gibbs free energy** of each phase. The optimized model can then be used to calculate the phase diagram and properties under any condition.

## Diagram of K-Cl System Relationships

The following diagram, generated using DOT language, illustrates the relationships between the different binary systems discussed and their studied properties.



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*Relationships between KCl binary systems and their key features.*

## A Guide to Interpreting the Data

- **System Selection is Key:** The "K-Cl system" is too broad. Your research should focus on the specific binary or ternary system relevant to your work, such as **KCl-NaCl** for salt melt studies or **H<sub>2</sub>O-KCl** for brine geochemistry [1] [2].
- **Data Sources Matter:** The diagrams provided in the search results are from academic sources and are based on compilations of experimental data [1] [2]. For rigorous applications, always consult the primary sources like Sangster & Pelton (1987) or Brady (2009) to understand the underlying data and its limitations.
- **Leverage Modern Thermodynamics:** The **CALPHAD method** is powerful for complex systems where experimental data is scarce [3]. If you are working on a non-standard system, see if a thermodynamic assessment already exists, as it provides a self-consistent model for calculating phase equilibria.

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## References

1. KCl-NaCl Diagram [science.smith.edu]
2. Ice-Sylvite Diagram [science.smith.edu]
3. Experimental investigations and thermodynamic modelling ... [sciencedirect.com]

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